



# An In-depth Technical Guide on the Safe **Handling of Triisopropyl Borate**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Triisopropyl borate	
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For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **triisopropyl borate**, a common reagent in organic synthesis. The information is compiled from various safety data sheets (SDS) to ensure a complete and detailed reference.

#### Core Substance Information

Chemical Name: Triisopropyl borate

Synonyms: Boric acid triisopropyl ester, Isopropyl borate, Triisopropoxyborane[1][2]

CAS Number: 5419-55-6[2]

Molecular Formula: C<sub>9</sub>H<sub>21</sub>BO<sub>3</sub>[3]

Molecular Weight: 188.07 g/mol [3][4]

### **Physical and Chemical Properties**

Triisopropyl borate is a colorless, flammable liquid.[4][5] It is less dense than water and insoluble in it.[4] The vapors of triisopropyl borate are heavier than air.[4] It is miscible with several organic solvents, including ether, ethanol, isopropanol, and benzene.[6][7][8]



Property	Value	Source
Appearance	Colorless liquid	[2][4]
Odor	Acrid	[2]
Boiling Point	139-141 °C	[5][8]
Melting Point	-59 °C	[2][8]
Flash Point	10 °C - 17 °C	[2][5]
Density	0.815 g/mL at 25 °C	[6][8]
Vapor Pressure	8.6 mmHg	[4]
Vapor Density	6.5	[2]
Solubility	Decomposes in contact with water	[2]

## **Toxicological Data**

**Triisopropyl borate** is considered a mild eye irritant.[4][9] In oral lethal-dose studies in rats, it has been shown to cause somnolence, respiratory depression, and diarrhea.[4][9]

Route of Exposure	Species	Value	Source
Oral LD50	Mouse	2500 mg/kg	[2][4][9]

#### **Hazard Identification and Classification**

**Triisopropyl borate** is classified as a highly flammable liquid and vapor.[2][3][6] It can be easily ignited by heat, sparks, or flames, and its vapors may form explosive mixtures with air.[4] [10]

- GHS Hazard Statements: H225 (Highly flammable liquid and vapour), H319 (Causes serious eye irritation)[3][11]
- Signal Word: Danger[2][6]



#### **Experimental Protocols**

The provided safety data sheets report the results of toxicological and physical hazard assessments but do not detail the specific experimental methodologies used to derive this data (e.g., the exact protocol for LD50 determination or flash point testing). These tests are typically conducted under standardized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or ASTM (American Society for Testing and Materials), which are not included in standard SDS documentation.

## Safe Handling and Emergency Procedures Exposure Controls and Personal Protection

To ensure the safe handling of **triisopropyl borate**, appropriate personal protective equipment (PPE) should be worn, and work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[1][12]

Type of Protection	Recommendation	Source
Eye/Face Protection	Wear chemical splash goggles or a face shield.	[1][6]
Skin Protection	Wear appropriate protective gloves (e.g., neoprene or nitrile rubber) and clothing to prevent skin exposure.	[1][12]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1]

#### **First Aid Measures**

In the event of exposure, the following first aid measures should be taken immediately:



Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1][2]
Ingestion	Do NOT induce vomiting.  Never give anything by mouth to an unconscious person.  Rinse mouth with water and seek medical attention.	[1][2]

#### **Fire-Fighting Measures**

Due to its high flammability, specific precautions must be taken in the event of a fire involving **triisopropyl borate**.

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[2] Water mist can be used to cool closed containers.[2]
- Unsuitable Extinguishing Media: No information available.[2]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2][4] Containers may explode when heated.[2][4] Hazardous decomposition products include carbon oxides and oxides of boron.[2]



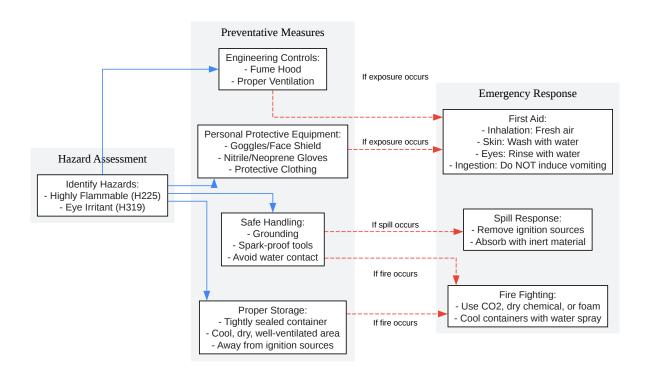
#### **Handling and Storage**

- Handling: Wash thoroughly after handling.[1] Use spark-proof tools and explosion-proof equipment.[1] Avoid contact with eyes, skin, and clothing.[1] Keep away from heat, sparks, and flame.[1]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[1] Keep under a nitrogen blanket.[1]

## **Logical Workflow for Safe Handling**

The following diagram illustrates the logical flow of safety considerations when working with **triisopropyl borate**, from initial hazard assessment to appropriate response in case of an incident.





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Caption: Logical workflow for the safe handling of **triisopropyl borate**.

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#### Foundational & Exploratory





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- To cite this document: BenchChem. [An In-depth Technical Guide on the Safe Handling of Triisopropyl Borate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046633#triisopropyl-borate-safety-data-sheet-sds-information]

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